

2-Sulfobenzoic acid hydrate melting point and decomposition temperature

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Compound of Interest

Compound Name: 2-Sulfobenzoic acid hydrate

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Technical Guide: Thermal Properties of 2-Sulfobenzoic Acid Hydrate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the thermal properties of **2-Sulfobenzoic acid hydrate**, specifically its melting point and decomposition temperature. The information is curated for professionals in research, scientific, and drug development fields who require precise data and methodologies for material characterization.

Core Data Presentation

The thermal properties of **2-Sulfobenzoic acid hydrate** are critical parameters for its handling, storage, and application in various chemical processes. The following table summarizes the available quantitative data for its melting point.

Thermal Property	Reported Value (°C)
Melting Point	66 - 73 ^[1]
	78 - 80

Note: The variation in the reported melting point ranges may be attributed to differences in the purity of the substance, the degree of hydration, and the experimental method used for

determination.

Information regarding the precise decomposition temperature of **2-Sulfobenzoic acid hydrate** is not readily available in the reviewed literature. However, it is generally noted that the compound decomposes at high temperatures. The loss of water of hydration is expected to be the initial thermal event, followed by the decomposition of the anhydrous 2-Sulfobenzoic acid at a higher temperature.

Experimental Protocols

To ensure accurate and reproducible determination of the melting point and decomposition temperature of **2-Sulfobenzoic acid hydrate**, the following detailed experimental protocols are recommended.

Melting Point Determination (Capillary Method)

This method is a standard and widely accepted technique for determining the melting point of a solid crystalline substance.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Thermometer or digital temperature probe
- Mortar and pestle
- Spatula

Procedure:

- Sample Preparation: A small amount of **2-Sulfobenzoic acid hydrate** is finely powdered using a mortar and pestle. The dry, powdered sample is then packed into a capillary tube to a height of 2-3 mm by tapping the sealed end of the tube on a hard surface.

- **Apparatus Setup:** The packed capillary tube is placed in the heating block of the melting point apparatus. The thermometer or temperature probe is inserted into its designated holder.
- **Initial Determination (Rapid Heating):** A preliminary determination can be performed by heating the sample rapidly to get an approximate melting range.
- **Accurate Determination (Slow Heating):** For an accurate measurement, a fresh sample is heated to a temperature about 10-15°C below the approximate melting point. The heating rate is then reduced to 1-2°C per minute.
- **Observation:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid has turned into a clear liquid is recorded as the end of the melting range.
- **Reporting:** The melting point is reported as a range of these two temperatures.

Decomposition Temperature Determination (Thermogravimetric Analysis - TGA)

TGA is an essential technique to determine the thermal stability and decomposition profile of a material by measuring the change in mass as a function of temperature.

Apparatus:

- Thermogravimetric Analyzer (TGA)
- Sample pans (e.g., alumina, platinum)
- Analytical balance
- Inert gas supply (e.g., Nitrogen) and/or air supply

Procedure:

- **Sample Preparation:** A small, accurately weighed sample of **2-Sulfobenzoic acid hydrate** (typically 5-10 mg) is placed into a tared TGA sample pan.

- **Instrument Setup:** The sample pan is placed onto the TGA balance mechanism. The furnace is sealed, and the desired atmosphere (e.g., nitrogen or air) is purged through the system at a controlled flow rate (e.g., 20-50 mL/min).
- **Thermal Program:** The sample is heated at a constant rate, typically 10°C/min, over a specified temperature range (e.g., from ambient to 600°C).
- **Data Acquisition:** The instrument records the sample mass as a function of temperature.
- **Data Analysis:** The resulting TGA curve (mass vs. temperature) is analyzed. The onset temperature of a mass loss step is typically reported as the decomposition temperature. The different steps in the TGA curve can be correlated to the loss of water of hydration and subsequent decomposition of the molecule. The derivative of the TGA curve (DTG curve) can be used to identify the temperatures of the maximum rates of mass loss.

Thermal Transition Analysis (Differential Scanning Calorimetry - DSC)

DSC measures the difference in heat flow between a sample and a reference as a function of temperature, providing information on melting, crystallization, and other thermal transitions.

Apparatus:

- Differential Scanning Calorimeter (DSC)
- Sample pans and lids (e.g., aluminum)
- Crimper for sealing pans
- Inert gas supply (e.g., Nitrogen)

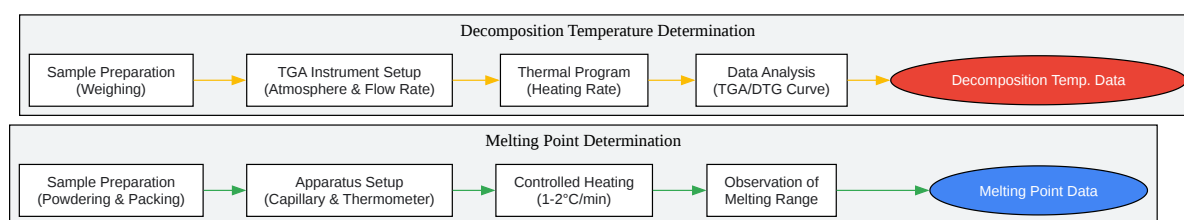
Procedure:

- **Sample Preparation:** A small, accurately weighed sample of **2-Sulfobenzoic acid hydrate** (typically 2-5 mg) is placed into a DSC pan. The pan is hermetically sealed using a crimper. An empty, sealed pan is used as a reference.

- **Instrument Setup:** The sample and reference pans are placed in the DSC cell. The cell is purged with an inert gas.
- **Thermal Program:** The sample is subjected to a controlled temperature program, including heating and cooling cycles at a specified rate (e.g., 10°C/min).
- **Data Acquisition:** The DSC instrument records the heat flow to or from the sample relative to the reference.
- **Data Analysis:** The resulting DSC thermogram (heat flow vs. temperature) is analyzed. Endothermic peaks correspond to processes like melting, while exothermic peaks can indicate crystallization or decomposition. The onset temperature of the melting peak is typically taken as the melting point.

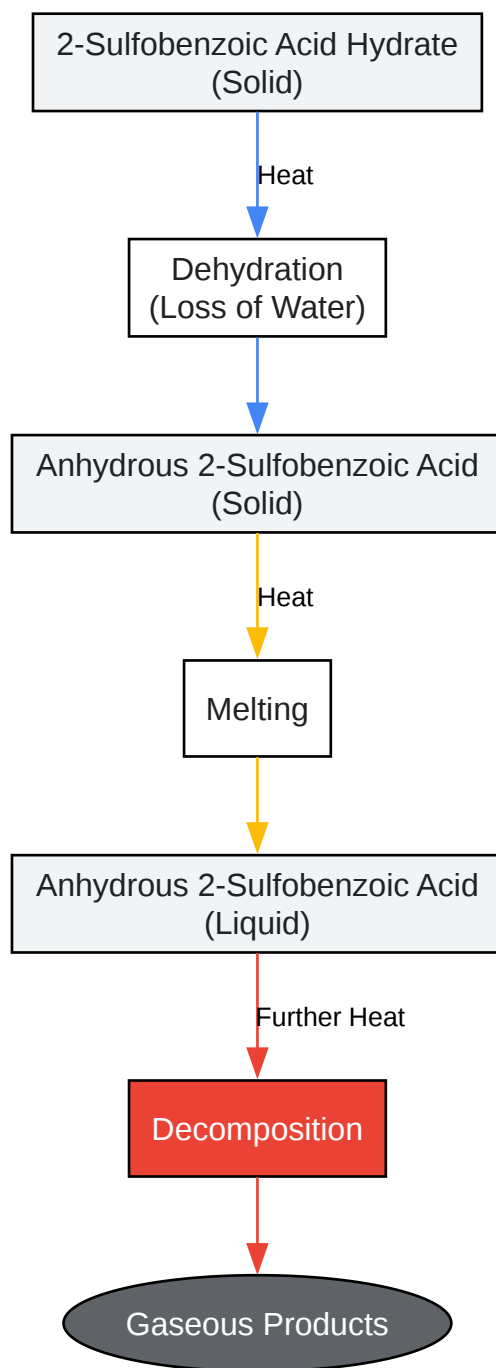
Visualizations

The following diagrams illustrate the logical workflow for the experimental determination of the thermal properties of **2-Sulfobenzoic acid hydrate**.



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Caption: Workflow for Thermal Analysis of **2-Sulfobenzoic Acid Hydrate**.



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Caption: Expected Thermal Events for **2-Sulfobenzoic Acid Hydrate** upon Heating.

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References

- 1. 2-Sulfobenzoic acid hydrate, 98% 100 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
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